

Application Notes and Protocols for Acid Yellow 25 in Histology Staining

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Compound of Interest

Compound Name: Acid Yellow 25

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These application notes provide a comprehensive overview and a detailed protocol for the utilization of **Acid Yellow 25** (C.I. 18835) in histological staining. While specific published protocols for **Acid Yellow 25** are not widely available, this document infers a robust protocol based on the well-established principles of trichrome staining and the known properties of similar acid dyes used in histology.

Introduction to Acid Yellow 25

Acid Yellow 25 is a water-soluble anionic azo dye.[1][2] In histology, acid dyes are employed to stain basic tissue components such as cytoplasm, muscle, and collagen.[3] The staining mechanism relies on the electrostatic interaction between the anionic dye molecules and the positively charged amino groups of proteins in the tissue. The intensity of this staining is pH-dependent, with acidic conditions generally enhancing the reaction.[3]

Chemical Properties:

Property	Value
C.I. Name	Acid Yellow 25
C.I. Number	18835
CAS Number	6359-85-9
Molecular Formula	C23H20N5NaO6S2
Molecular Weight	549.55 g/mol
Appearance	Yellow/Orange Powder
Solubility	Soluble in water; Slightly soluble in ethanol

Applications in Histology

Acid Yellow 25 is primarily used as a counterstain in various histological staining methods, most notably in trichrome stains.^[2] Trichrome stains utilize three different colored dyes to differentiate between various tissue components within a single sample. In a typical Masson's trichrome stain, **Acid Yellow 25** can be used to stain cytoplasm and muscle fibers in contrast to the blue or green staining of collagen and the dark staining of cell nuclei.^{[4][5]}

Health and Safety Precautions

Acid Yellow 25 is a chemical reagent and should be handled with appropriate laboratory safety practices. Consult the Safety Data Sheet (SDS) for detailed information. General safety precautions include:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Use in a well-ventilated area or under a fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, rinse thoroughly with water.

Experimental Protocol: Inferred Masson's Trichrome with Acid Yellow 25

This protocol is adapted from standard Masson's trichrome methods that utilize other yellow acid dyes as a counterstain for cytoplasm and muscle.^{[4][6]}

4.1. Reagents and Solutions

- Bouin's Solution (optional, for post-fixation)
- Weigert's Iron Hematoxylin (Solutions A and B)
- Biebrich Scarlet-Acid Fuchsin Solution
- Phosphomolybdic/Phosphotungstic Acid Solution (5% aqueous)
- **Acid Yellow 25** Staining Solution (0.5% Aqueous):
 - **Acid Yellow 25:** 0.5 g
 - Distilled Water: 100 ml
 - Glacial Acetic Acid: 1 ml (to acidify the solution and enhance staining)
- 1% Acetic Acid Solution
- Graded alcohols (70%, 95%, 100%)
- Xylene or xylene substitute
- Resinous mounting medium

4.2. Staining Procedure

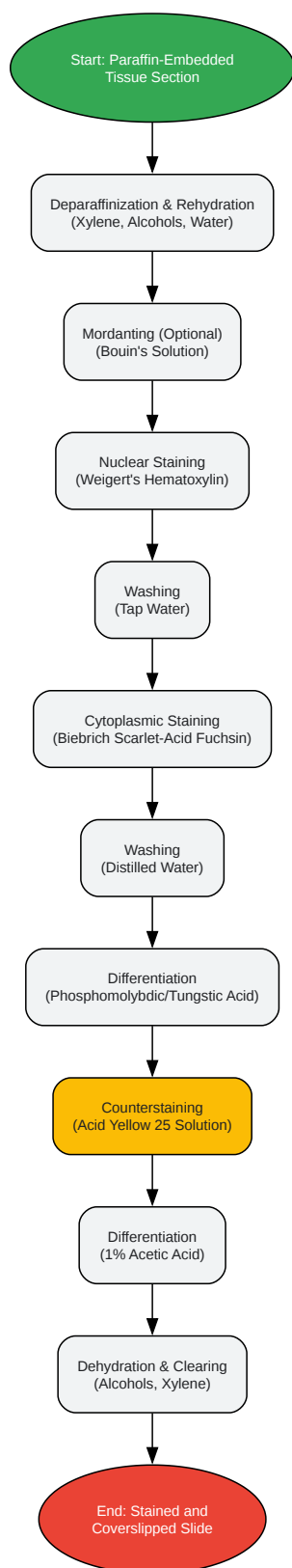
Step	Reagent	Time	Purpose
1	Xylene	2 x 5 min	Deparaffinization
2	Graded Alcohols (100%, 95%, 70%)	2 x 3 min each	Rehydration
3	Distilled Water	Rinse	
4	Bouin's Solution (optional)	1 hour at 56°C	Mordanting to improve stain quality
5	Running Tap Water	5-10 min	Remove picric acid from Bouin's
6	Weigert's Iron Hematoxylin	10 min	Nuclear staining
7	Running Tap Water	10 min	Washing
8	Distilled Water	Rinse	
9	Biebrich Scarlet-Acid Fuchsin	10-15 min	Staining of cytoplasm and muscle
10	Distilled Water	Rinse	
11	Phosphomolybdic/Pho sphotungstic Acid	10-15 min	Differentiation (decolorizes collagen)
12	Acid Yellow 25 Solution (0.5%)	5-10 min	Counterstain for cytoplasm and muscle
13	1% Acetic Acid	1 min	Differentiation
14	Distilled Water	Rinse	
15	Graded Alcohols (95%, 100%)	2 x 2 min each	Dehydration
16	Xylene or substitute	2 x 5 min	Clearing
17	Mounting Medium	-	Coverslipping

4.3. Expected Results

- Nuclei: Black
- Cytoplasm, Muscle, Erythrocytes: Shades of yellow to reddish-yellow
- Collagen: Blue or Green (depending on the subsequent counterstain used in a full trichrome, or remains unstained if **Acid Yellow 25** is the final stain)

Visualizations

Experimental Workflow for Trichrome Staining with **Acid Yellow 25**



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Caption: Workflow of the inferred Masson's Trichrome protocol using **Acid Yellow 25**.

Logical Relationship of Staining Components

Caption: Interaction of dyes with tissue components in the proposed staining protocol.

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